

# Application Notes: Characterization of Porous Materials using Mercury Porosimetry

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## Compound of Interest

Compound Name: Mercury phosphate

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## Introduction to Mercury Porosimetry

Mercury Intrusion Porosimetry (MIP) is a powerful analytical technique used to determine the pore structure characteristics of solid and powdered materials.<sup>[1][2]</sup> This method provides quantitative information on pore diameter, total pore volume, pore size distribution, surface area, and bulk and absolute densities.<sup>[3][4]</sup> The technique is based on the principle that a non-wetting liquid, in this case, mercury, will only intrude into pores under pressure.<sup>[5][6]</sup> The external pressure required to force mercury into a pore is inversely proportional to the pore's diameter.<sup>[5][7]</sup>

The relationship between the applied pressure and the pore diameter is described by the Washburn equation:

$$P = -4\gamma\cos(\theta) / d$$

Where:

- P is the applied pressure
- $\gamma$  is the surface tension of mercury
- $\theta$  is the contact angle between mercury and the solid

- $d$  is the pore diameter[7]

By incrementally increasing the pressure and measuring the volume of mercury that intrudes into the sample at each pressure step, a detailed pore size distribution can be generated.[1] This technique is particularly well-suited for characterizing materials with a broad range of pore sizes, from macropores down to the nanometer scale (typically 0.003 to 360 micrometers).[1][5]

## Applications in Research and Drug Development

The porous nature of materials is a critical attribute in numerous scientific and industrial applications, including pharmaceuticals, catalysts, ceramics, and building materials.[2][5] In drug development, the pore structure of active pharmaceutical ingredients (APIs), excipients, and final dosage forms can significantly influence:

- **Drug Dissolution and Bioavailability:** The porosity of a tablet or granule affects the rate at which it disintegrates and the drug dissolves, thereby influencing its absorption and bioavailability.[8]
- **Compaction and Tablet Hardness:** The inter-particle and intra-particle porosity of powders affects their compaction behavior and the mechanical strength of the resulting tablets.[1]
- **Liquid and Gas Permeability:** The pore network determines the ease with which fluids can penetrate and move through a solid, which is important for processes like granulation and coating.
- **Adsorption and Surface Reactivity:** The surface area within pores is crucial for processes involving adsorption, such as in drug delivery systems or for catalysts.
- **Material Density and Flowability:** Bulk and tapped densities, which are influenced by porosity, are key parameters for powder handling and processing.[9]

Mercury porosimetry is a valuable tool for:

- Characterizing the pore structure of raw materials (APIs and excipients).
- Evaluating the effect of manufacturing processes (e.g., granulation, compression) on the pore structure of the final product.[10]

- Troubleshooting manufacturing issues related to powder flow, compaction, and dissolution.  
[\[1\]](#)
- Quality control of incoming raw materials and finished products.[\[1\]](#)

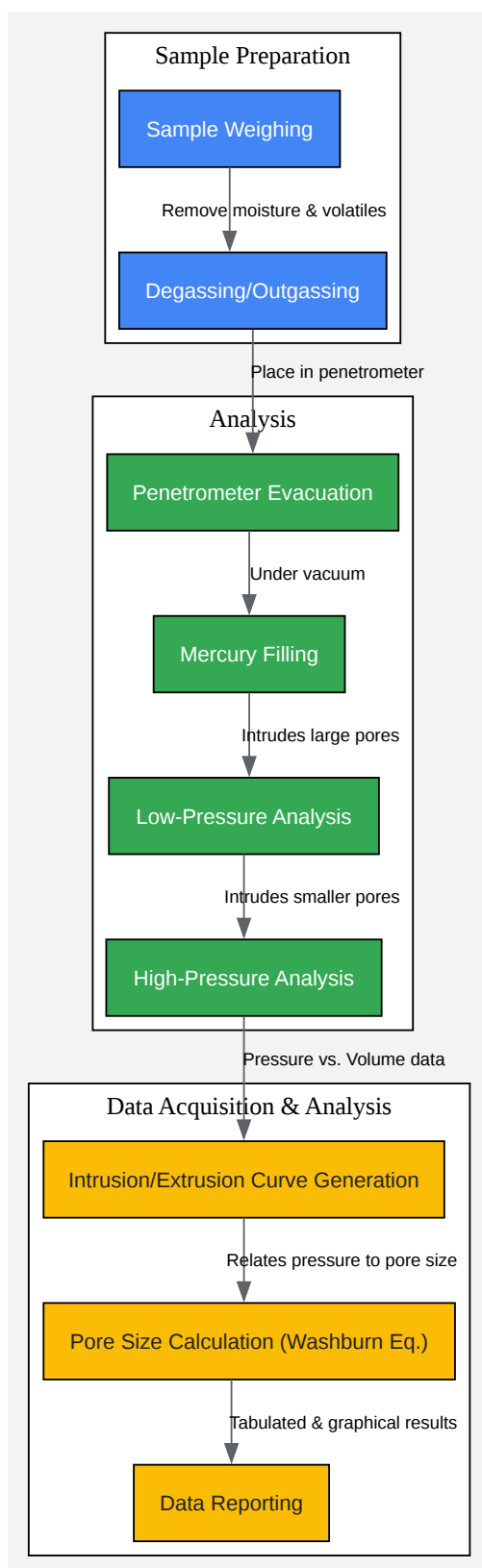
## Data Presentation

The quantitative data obtained from mercury porosimetry is typically summarized in a tabular format to facilitate comparison between different materials or process conditions.

Parameter	Description	Typical Units
Total Intrusion Volume	The total volume of mercury that intruded into the sample over the entire pressure range, corresponding to the total pore volume.	mL/g
Median Pore Diameter (Volume)	The pore diameter at which 50% of the total pore volume has been filled.	μm or nm
Average Pore Diameter	The average of the pore diameters, weighted by their volume.	μm or nm
Bulk Density	The density of the material including both inter-particle and intra-particle pores.	g/mL
Apparent (Skeletal) Density	The density of the material including intra-particle pores but excluding inter-particle voids.	g/mL
Porosity	The percentage of the total volume of the material that is composed of pores.	%
Total Pore Surface Area	The total surface area of the pores, calculated assuming a cylindrical pore model.	m <sup>2</sup> /g

## Experimental Workflow and Data Interpretation

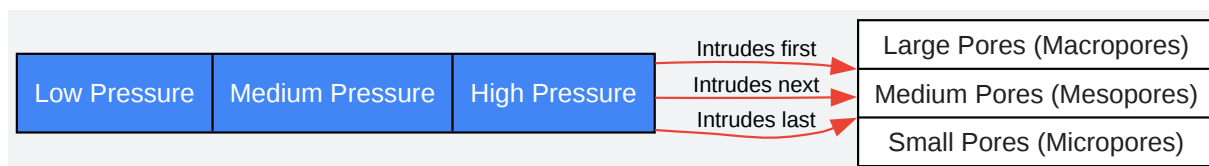
The experimental workflow for mercury porosimetry involves several key steps, from sample preparation to data analysis.



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Experimental workflow for mercury porosimetry analysis.

The resulting intrusion/extrusion curve provides a wealth of information. The intrusion curve (pressure increasing) reveals the volume of pores of a certain size, while the extrusion curve (pressure decreasing) can provide insights into the pore shape and connectivity. Hysteresis between the intrusion and extrusion curves is common and can indicate the presence of "ink-bottle" shaped pores, where a larger pore cavity is accessed through a smaller pore neck.[7]  
[11]



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Relationship between applied pressure and pore size intrusion.

## Protocols: Standard Operating Procedure for Mercury Porosimetry

### Objective

To provide a standardized procedure for the characterization of porous materials using a mercury intrusion porosimeter. This protocol is applicable to a wide range of solid and powdered materials.

### Materials and Equipment

- Mercury Porosimeter (e.g., Micromeritics AutoPore series, Anton Paar Poremaster)[9]
- Penetrometers (sample holders) of appropriate size
- Analytical balance (accuracy  $\pm 0.1$  mg)
- Sample degassing/outgassing station[9]
- High-purity mercury (analytical grade)[12]
- Spatulas and weighing paper

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Fume hood for handling mercury

## Sample Preparation

Proper sample preparation is crucial for obtaining accurate and reproducible results.

- Sample Selection: Obtain a representative sample of the material to be analyzed. The required sample mass will depend on the material's porosity and the volume of the penetrometer bulb.[\[5\]](#)
- Degassing (Outgassing):
  - Accurately weigh the empty penetrometer.
  - Transfer the sample into the penetrometer. The amount of sample should be sufficient to provide a measurable intrusion volume but not so much that the mercury does not have enough volume to fill the pores.
  - Weigh the penetrometer with the sample.
  - Place the loaded penetrometer into the degassing station.
  - Degas the sample under vacuum to remove adsorbed moisture and other volatile contaminants from the pore structure.[\[9\]](#) The degassing temperature and duration should be chosen to avoid altering the sample's structure. A typical condition is heating at 110°C for 2 hours under vacuum, but this must be optimized for the specific material.[\[13\]](#)
  - After degassing, allow the penetrometer to cool to room temperature under vacuum before backfilling with a dry, inert gas (e.g., nitrogen).
  - Reweigh the degassed sample in the penetrometer to determine the dry sample weight.

## Instrument Setup and Calibration

- Ensure the mercury reservoir is sufficiently filled with clean, high-purity mercury.

- Perform any instrument-specific calibration routines as per the manufacturer's instructions. This may include a blank run with an empty penetrometer to correct for system compressibility and thermal effects.

## Experimental Procedure

- Penetrometer Loading: Carefully load the penetrometer containing the degassed sample into the low-pressure port of the porosimeter.
- Evacuation and Mercury Filling:
  - The instrument will evacuate the penetrometer to a high vacuum to remove the inert gas.
  - Mercury is then admitted into the penetrometer, surrounding the sample.[\[12\]](#)
- Low-Pressure Analysis:
  - The instrument applies controlled pressure, typically using nitrogen gas, in a stepwise or continuous manner.[\[12\]](#)
  - During this phase, mercury intrudes into the larger pores (macropores). The volume of intruded mercury is measured by the change in capacitance of the penetrometer stem.
- High-Pressure Analysis:
  - After the low-pressure run is complete, the penetrometer is transferred to the high-pressure chamber.
  - Hydraulic oil is used to generate much higher pressures, forcing mercury into progressively smaller pores (mesopores and some micropores).[\[7\]](#)
  - The pressure is increased incrementally up to the maximum pressure of the instrument (e.g., 60,000 psi).[\[1\]](#)[\[5\]](#)
- Extrusion (Optional but Recommended):
  - After reaching the maximum pressure, the pressure is incrementally decreased, and the volume of mercury extruding from the pores is measured.



- **Data Acquisition:** The instrument software records the volume of intruded/extruded mercury at each pressure point.

## Data Analysis and Reporting

- The instrument software calculates the pore size distribution from the pressure versus intrusion data using the Washburn equation. The user must input the values for the surface tension of mercury (typically ~485 dynes/cm) and the contact angle (a value of 130-140° is commonly used for a wide range of materials).[\[3\]](#)[\[12\]](#)
- Generate a comprehensive report that includes:
  - Sample identification and mass.
  - Degassing conditions.
  - Analysis parameters (pressure range, contact angle, surface tension).
  - Tabulated data as described in the "Data Presentation" section of the Application Notes.
  - Graphical plots, including:
    - Cumulative intrusion vs. pore diameter.
    - Log differential intrusion vs. pore diameter.
    - Intrusion vs. pressure.

## Safety Precautions

- **Mercury Hazard:** Mercury is a toxic substance.[\[14\]](#) All handling of mercury and mercury-containing components must be performed in a well-ventilated fume hood while wearing appropriate PPE.
- **High Pressure:** The high-pressure system operates at pressures that can be hazardous. Ensure all safety shields and interlocks are in place and functioning correctly.

- Waste Disposal: Dispose of mercury-contaminated samples and waste according to institutional and local environmental regulations.

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